

3-(3-(benzyloxy)phenyl)propanoic acid melting point and boiling point

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Compound of Interest

3-(3-(Benzyloxy)phenyl)propanoic
acid

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An In-Depth Technical Guide to the Physicochemical Properties of **3-(3-(benzyloxy)phenyl)propanoic acid**

This technical guide provides a comprehensive overview of the available data on the melting and boiling points of **3-(3-(benzyloxy)phenyl)propanoic acid**. It is intended for researchers, scientists, and professionals in the field of drug development who require precise physicochemical data and detailed experimental methodologies.

Physicochemical Data

The physical properties of **3-(3-(benzyloxy)phenyl)propanoic acid** are crucial for its handling, formulation, and application in research and development. The table below summarizes the available quantitative data for this compound.



Property	Value	Notes
Melting Point	79.5-88.5 °C	As a crystalline powder, the range indicates the transition from solid to a clear liquid melt[1].
Boiling Point	Not available	A boiling point at standard atmospheric pressure has not been reported in the available literature. Carboxylic acids with high molecular weights often decompose at high temperatures before boiling. A related, but structurally different compound, 3-(benzyloxy)propanoic acid, has a reported boiling point of 124-130 °C at a reduced pressure of 0.01 Torr[2][3][4].
Molecular Formula	C16H16O3	
CAS Number	57668-34-5	_

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis for identification and purity assessment. The following sections detail the standard methodologies for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The protocol described here is a standard capillary method.

Principle: A small, finely powdered sample is heated slowly at a controlled rate. The temperatures at which the first droplet of liquid appears and at which the entire sample



becomes liquid are recorded as the melting range[5].

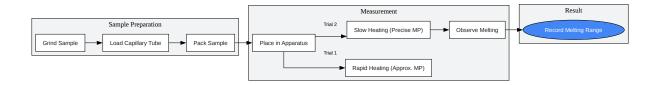
Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Thermometer

Procedure:

- Sample Preparation: A small amount of the dry 3-(3-(benzyloxy)phenyl)propanoic acid is finely ground using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end.
 The packed sample height should be approximately 2-3 mm[6].
- Measurement:
 - The loaded capillary tube is placed in the heating block of the melting point apparatus[6]
 [7].
 - For an unknown compound, a rapid initial heating is performed to determine an approximate melting range[5][8].
 - A second, fresh sample is then heated slowly, with the temperature increasing at a rate of
 1-2 °C per minute as it approaches the approximate melting point[5].
- Data Recording: The temperature at which the first drop of liquid is observed and the temperature at which the entire sample has melted are recorded. This range is the melting point of the sample[5][9].





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Figure 1. Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure surrounding the liquid. This method is suitable for small quantities of a liquid organic compound.

Principle: A small amount of the substance is heated in a tube along with an inverted capillary tube. As the temperature rises, the air in the capillary is expelled and replaced by the substance's vapor. Upon cooling, the liquid is drawn into the capillary when the external pressure exceeds the vapor pressure inside. The temperature at which this occurs is the boiling point.

Apparatus:

- Fusion tube or small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)[10][11]
- Rubber band or wire to attach the tube to the thermometer.



Procedure:

- Sample Preparation: A few milliliters of the liquid sample are placed into the fusion tube.
- Capillary Insertion: A capillary tube, with its sealed end up, is placed inside the fusion tube containing the liquid[10].
- Apparatus Setup: The fusion tube is attached to a thermometer. The assembly is then placed in the heating apparatus, ensuring the sample is level with the thermometer bulb[12].
- Heating and Observation: The apparatus is heated gradually. A continuous stream of bubbles
 will emerge from the open end of the inverted capillary tube as the boiling point is
 approached and exceeded[10].
- Data Recording: Heating is discontinued, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point[10].



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Figure 2. Workflow for Boiling Point Determination.

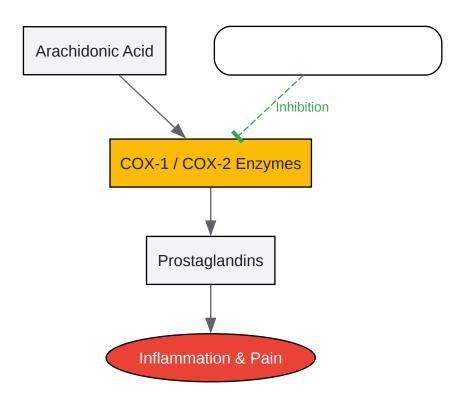
Potential Biological Relevance and Signaling Pathways

Arylpropanoic acid derivatives are a well-known class of non-steroidal anti-inflammatory drugs (NSAIDs)[13]. While the specific biological activity of **3-(3-(benzyloxy)phenyl)propanoic acid** is not extensively documented, related structures show significant interactions with key biological pathways. For instance, derivatives of 2-(3-benzoylphenyl)propanoic acid have been synthesized and evaluated as dual-mechanism drugs that inhibit cyclooxygenase (COX)



enzymes and matrix metalloproteinases (MMPs)[14][15]. Additionally, a closely related compound, (S)-3-(4-(benzyloxy)phenyl)-2-(2-phenoxyacetamido)propanoic acid, has been identified as an antagonist for the G protein-coupled receptor GPR34, which is involved in pain signaling pathways[16].

Given that many arylpropanoic acids function as NSAIDs, a primary mechanism of action involves the inhibition of COX enzymes (both COX-1 and COX-2). These enzymes are critical for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation and pain.



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Figure 3. Potential Inhibition of the Cyclooxygenase Pathway.

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